

Methasulfocarb: Properties & Stability

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Compound Focus: Methasulfocarb

CAS No.: 66952-49-6

Cat. No.: S535103

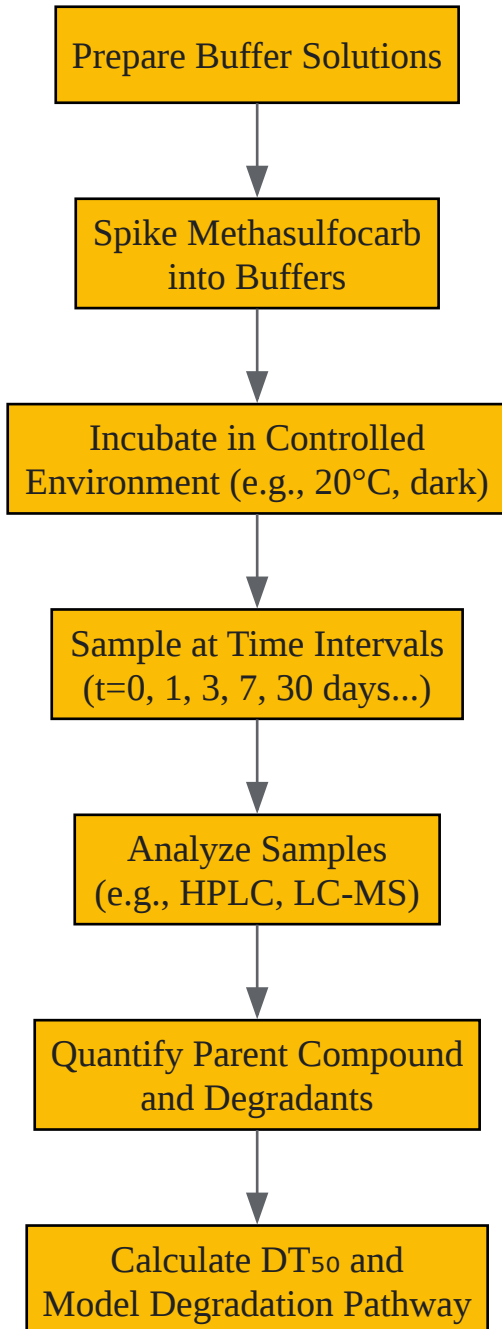
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The core information on **methasulfocarb**'s stability is summarized in the table below.

Property	Value / Status	Notes / Source
Aqueous Hydrolysis DT ₅₀	Stable	Data indicates that methasulfocarb is stable in water at pH 7 and 20°C. [1]
Aqueous Photolysis DT ₅₀	Stable	The substance is also stable against breakdown by light at pH 7. [1]
Water Solubility	480 mg/L (at 20 °C, pH 7)	Classified as moderately soluble. [1]
Octanol-Water Partition Coeff. (Log P)	1.68	Indicates low lipophilicity. [1]
Chemical Formula	C ₉ H ₁₁ NO ₄ S ₂	- [1]
IUPAC Name	S-4-(mesyloxy)phenyl methyl(thiocarbamate)	- [1]
Mode of Action	Fungicide, Plant Growth Regulator (Growth retarding activity)	Classified under FRAC code 42. [1]

Experimental Protocol: Hydrolysis Studies

Since specific hydrolysis protocols for **methasulfocarb** are not available in the search results, the following is a generalized methodology for conducting pesticide hydrolysis studies, which is standard in environmental chemistry.



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Workflow for Hydrolysis Study

Solution Preparation

- **Buffer Preparation:** Prepare a series of buffers to cover a range of pH values (e.g., pH 4, 7, and 9). Use standard recipes to ensure accuracy and consistency.
- **Methasulfocarb Stock Solution:** Prepare a concentrated stock solution of **methasulfocarb** in a suitable volatile solvent like acetonitrile. **Note:** The purity of the starting material is critical for accurate results; for research purposes, a high-purity standard (e.g., 99%) is recommended. [2]

Reaction Initiation & Incubation

- **Spiking:** Spike a small volume of the **methasulfocarb** stock solution into the buffer solutions to achieve a known initial concentration (e.g., 1-10 µg/mL). The solvent concentration should be kept low (<1% v/v) to minimize cosolvent effects.
- **Incubation:** Incubate the solutions in temperature-controlled water baths or incubators (e.g., at 20°C ± 0.5°C). **Crucially, the vessels must be kept in the dark** to prevent any potential photodegradation from interfering with the hydrolysis results. [1]

Sampling & Analysis

- **Sampling:** Withdraw samples from the reaction vessels at predetermined time intervals (e.g., 0, 1, 3, 7, 14, 30 days).
- **Analysis:** Analyze the samples using a precise chromatographic method such as **High-Performance Liquid Chromatography (HPLC)** or **Liquid Chromatography-Mass Spectrometry (LC-MS)**. This will quantify the remaining **methasulfocarb** and help identify any degradation products.

Data Processing

- **Kinetic Modeling:** Plot the concentration of **methasulfocarb** remaining over time. Fit the data to an appropriate kinetic model (often first-order) to determine the hydrolysis half-life (**DT₅₀**).
- **Degradation Pathway:** Based on the identified degradation products, propose a chemical pathway for the hydrolysis of **methasulfocarb**.

Frequently Asked Questions

Q1: Is methasulfocarb stable in water, and does its stability change with pH? Based on the Pesticide Properties Database (PPDB), **methasulfocarb** is reported as **stable** in water at pH 7 and 20°C. [1] The available data is for a neutral pH only. Its stability under acidic or alkaline conditions is not specified and would require experimental determination using the protocol outlined above.

Q2: What is the primary mode of action of methasulfocarb? **Methasulfocarb** is a fungicide and plant growth regulator with growth-retarding activity. Its specific biochemical mode of action is classified under FRAC code 42, though the precise molecular target is not detailed in the available sources. [1]

Q3: Where can I source high-purity methasulfocarb for research purposes? **Methasulfocarb** is available from chemical suppliers that specialize in bioactive compounds for research. For example, Selleck Chemicals lists it in their catalog. [2] Always verify the certificate of analysis for purity upon purchase.

Key Troubleshooting Guidelines

Issue	Possible Cause	Suggested Solution
No observed degradation	Conditions too mild; compound is inherently stable.	Confirm stability at neutral pH is expected. [1] Extend study duration and investigate more extreme pH and temperature conditions.
Unexpected degradation in dark	Chemical hydrolysis or microbial activity.	Ensure solutions are sterile (e.g., filter-sterilized buffers) and vials are clean. Include sterile controls.
Irreproducible kinetics	Inconsistent temperature or pH.	Use calibrated equipment for temperature control and verify buffer pH before and after the experiment.
Low recovery of parent compound	Adsorption to container walls.	Use appropriate container materials (e.g., glass instead of plastic) and consider adding a control for adsorption.

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References

1. (Ref: NK 191) Methasulfocarb [sitem.herts.ac.uk]
2. | 99%(HPLC) | Selleck | Others Methasulfocarb [selleckchem.com]

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